

Technical Guide: AC-24,055 (4'-(3,3-dimethyl-1-triazeno)acetanilide)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-24,055

Cat. No.: B1666484

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Introduction

AC-24,055, also known by its chemical name 4'-(3,3-dimethyl-1-triazeno)acetanilide, is a compound that has demonstrated significant biological activity, primarily as an antifeeding agent in insects. Its mechanism of action involves the inhibition of key digestive enzymes, making it a subject of interest in the development of novel pest control strategies. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological effects of **AC-24,055**, along with detailed experimental protocols for its synthesis and evaluation.

Chemical Structure and Properties

AC-24,055 is an acetanilide derivative containing a dimethyltriazeno group.

Chemical Structure:

Table 1: Physicochemical Properties of **AC-24,055**

Property	Value	Reference(s)
IUPAC Name	N-(4-(3,3-dimethyl-1-triazen-1-yl)phenyl)acetamide	
Synonyms	4'-(3,3-dimethyl-1-triazeno)acetanilide, Cyanamid 24055	
CAS Number	1933-50-2	[1]
Molecular Formula	C10H14N4O	[1]
Molecular Weight	206.24 g/mol	[1]
Melting Point	158 °C	[2]
Density	1.1478 g/cm ³ (rough estimate)	[2]
pKa	15.13 ± 0.70 (Predicted)	[2]
Solubility	Information not readily available	

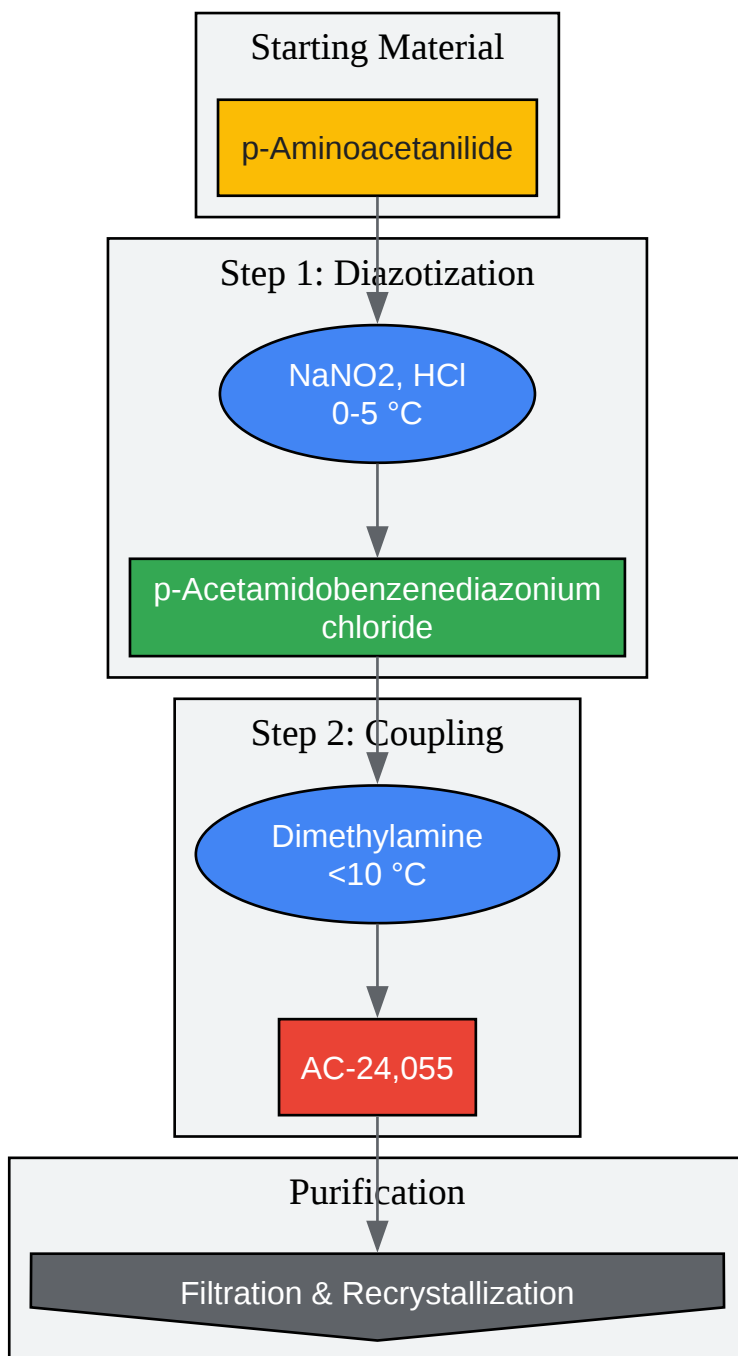
Biological Activity and Mechanism of Action

The primary documented biological activity of **AC-24,055** is its potent antifeeding effect against various insect species, most notably the Egyptian cotton leafworm, *Spodoptera littoralis*.^[3] The compound also exhibits some insecticidal and oviposition-inhibiting properties.^[2]

The antifeeding effect is attributed to the inhibition of digestive enzymes in the insect gut. Specifically, **AC-24,055** has been shown to inhibit the activity of α -amylase and invertase, enzymes crucial for the breakdown of starches and sugars, respectively.^[4] By disrupting these digestive processes, the compound reduces the nutritional value of the insect's food, leading to feeding deterrence and, at higher concentrations, mortality.^[3]

Signaling Pathway

The mechanism of action of **AC-24,055** appears to be a direct inhibition of digestive enzymes rather than an interaction with a specific signaling pathway within the insect's cells. The compound acts in the gut lumen to disrupt nutrient breakdown.



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- To cite this document: BenchChem. [Technical Guide: AC-24,055 (4'-(3,3-dimethyl-1-triazeno)acetanilide)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1666484#ac-24-055-chemical-structure-and-properties>]

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